

# Technical Guide on the Physicochemical Properties of 2,4-Dinitrobenzaldehyde

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## Compound of Interest

Compound Name: 2,4-Dinitrobenzaldehyde

Cat. No.: B114715

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Audience: Researchers, Scientists, and Drug Development Professionals Subject: Melting and Boiling Point of **2,4-Dinitrobenzaldehyde** (CAS No. 528-75-6)

This technical guide provides a comprehensive overview of the melting and boiling points of **2,4-Dinitrobenzaldehyde**, a key intermediate in various organic syntheses. The document details its physical properties, standardized experimental protocols for their determination, and a logical workflow for these procedures.

## Physicochemical Data Summary

**2,4-Dinitrobenzaldehyde** is a solid, crystalline compound, typically appearing as yellow to light brown crystals.<sup>[1][2]</sup> Its properties are critical for handling, reaction optimization, and purification processes. The key physical constants are summarized below.

Table 1: Physical Properties of **2,4-Dinitrobenzaldehyde**

Property	Value	Notes	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> N <sub>2</sub> O <sub>5</sub>	[1][2][3]	
Molecular Weight	196.12 g/mol	[1][2][3]	
CAS Number	528-75-6	[1][2][3]	
Melting Point	66 - 72 °C	A range of 66-70°C is commonly cited.[1][4] [5][6] Other sources report values up to 72°C.[1][2][7][8]	[1][2][4][5][6][7][8]
Boiling Point	190 °C	At a reduced pressure of 10 mmHg.[1][4][5] [7] Some sources provide a range of 190-210°C at 10-20 mmHg.[2]	[1][2][4][5][7]
Appearance	Yellow to light brown crystals	[1][2]	
Solubility	Freely soluble in ethanol, ether, benzene, and glacial acetic acid. Slightly soluble in water and petroleum ether.	[1][2][7]	

## Experimental Protocols for Determination

Accurate determination of melting and boiling points is essential for compound identification and purity assessment.[9] Pure compounds typically exhibit sharp melting points, whereas impure samples melt over a wider and lower temperature range.[9][10]

The capillary method is a standard and widely adopted technique for determining the melting point of a solid organic compound.[11]

## Apparatus:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp, or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Sample of **2,4-Dinitrobenzaldehyde**
- Mortar and pestle or spatula

## Procedure:

- Sample Preparation: Ensure the **2,4-Dinitrobenzaldehyde** sample is completely dry and finely powdered.[\[11\]](#) Crush a small amount of the crystals into a fine powder.
- Packing the Capillary Tube: Press the open end of a capillary tube into the powdered sample. Invert the tube and tap it gently on a hard surface to compact the sample into the sealed end.[\[12\]](#) The packed sample height should be approximately 2-4 mm.[\[9\]](#)
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.[\[11\]](#)[\[12\]](#)
- Approximate Determination (Optional but Recommended): If the melting point is unknown, perform a rapid determination by heating the sample at a fast rate (e.g., 10-20°C per minute) to find an approximate melting range.[\[9\]](#)[\[12\]](#)
- Accurate Determination: Allow the apparatus to cool to at least 10-15°C below the approximate melting point.[\[9\]](#) Insert a new sample and begin heating at a slow, controlled rate (approximately 1-2°C per minute).[\[12\]](#)
- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting).[\[9\]](#) This range is the melting point.

Due to the high boiling point of **2,4-Dinitrobenzaldehyde**, determination is typically performed under reduced pressure (vacuum). The following micro-scale method is suitable for determining

the boiling point of a small liquid sample.

Apparatus:

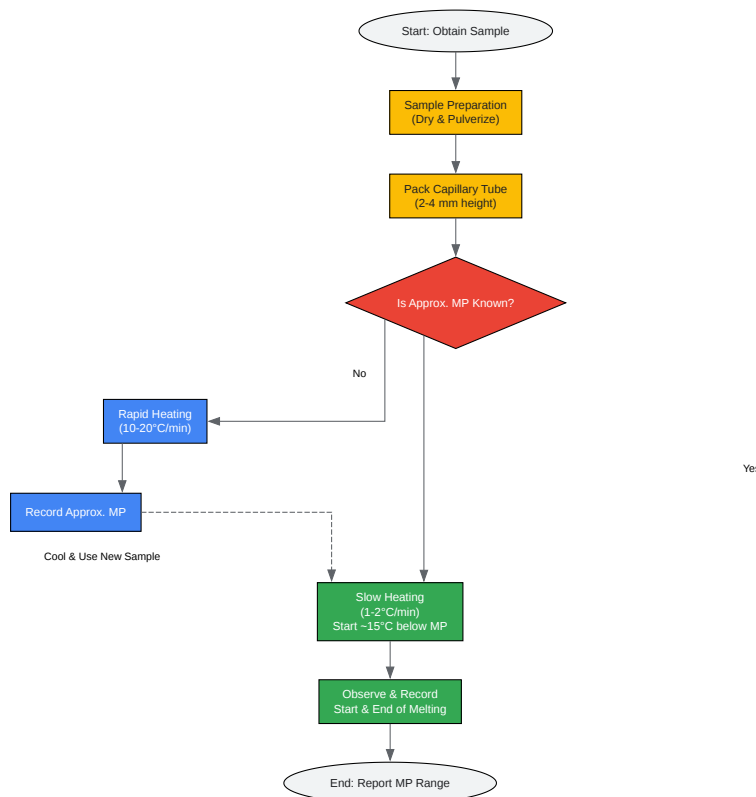
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block on a hot plate)[13][14]
- Rubber band or thread to attach the tube to the thermometer

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of the liquid sample into the test tube.
- Capillary Insertion: Place the capillary tube into the test tube with its open end submerged in the liquid.[14]
- Apparatus Assembly: Attach the test tube to the thermometer, ensuring the bottom of the test tube is aligned with the thermometer bulb. Immerse this assembly in the heating bath.
- Heating: Begin heating the bath gently.[13] As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Reaching the Boiling Point: As the temperature approaches the boiling point, the vapor pressure of the liquid will equal the surrounding atmospheric pressure, and a rapid, continuous stream of bubbles will emerge from the capillary tube.[13]
- Observation and Recording: Stop heating and allow the apparatus to cool slowly. The stream of bubbles will slow and then stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.[13][15] This indicates that the vapor pressure of the substance is equal to the external pressure.

## Visualization of Experimental Workflow

The logical process for accurately determining the melting point of a compound like **2,4-Dinitrobenzaldehyde** is illustrated below.



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Caption: Workflow for Melting Point Determination.

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